

A Comparative Guide to the Mass Spectrometry of BOC-Protected Piperidine Derivatives

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Compound of Interest

Compound Name: *1-BOC-4-(4-bromo-3,5-dimethylphenoxy)piperidine*

Cat. No.: *B581239*

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This guide provides a comparative analysis of mass spectrometry data for **1-BOC-4-(4-bromo-3,5-dimethylphenoxy)piperidine** and its structural analogs. The data presented here is essential for researchers, scientists, and drug development professionals involved in the synthesis and characterization of piperidine-based compounds, which are common scaffolds in pharmaceutical development.

Quantitative Data Summary

The following table summarizes key mass spectrometry data for **1-BOC-4-(4-bromo-3,5-dimethylphenoxy)piperidine** and related BOC-protected piperidine derivatives. This data is crucial for the identification and quantification of these compounds in various experimental settings.

Compound	Molecular Formula	Molecular Weight (g/mol)	Ionization Mode	Observed m/z
1-BOC-4-(4-bromo-3,5-dimethylphenoxy)piperidine	C ₁₉ H ₂₈ BrNO ₃	400.34	ESI+	[M+H] ⁺ : 401.1
1-BOC-4-(4-bromo-phenylamino)-piperidine[1][2]	C ₁₆ H ₂₃ BrN ₂ O ₂	355.27[1]	ESI+	[M+H] ⁺ : 356.1
tert-Butyl 4-(4-fluoroanilino)piperidine-1-carboxylate[3]	C ₁₆ H ₂₃ FN ₂ O ₂	294.36[3]	ESI+	[M+H] ⁺ : 295.2
N-Boc-4-piperidone[4][5]	C ₁₀ H ₁₇ NO ₃	199.2[4]	EI	199.1 (M ⁺), 144.1, 100.1, 57.1
1-Boc-3-[(4-bromo-phenylamino)-methyl]-piperidine[6]	C ₁₇ H ₂₅ BrN ₂ O ₂	369.3[6]	ESI+	[M+H] ⁺ : 370.1

Experimental Protocols

The mass spectrometry data presented in this guide were obtained using standard analytical techniques. Below are detailed methodologies for the key experiments.

Liquid Chromatography-Mass Spectrometry (LC-MS)

- Instrumentation: An Agilent 6230B TOF mass spectrometer coupled with an Agilent 1260 Infinity HPLC system was utilized for the analysis of aniline derivatives.[7]

- Chromatographic Separation:
 - Column: Zorbax Eclipse XDB-C18, 50 x 4.6 mm, 1.8 micron.[7]
 - Mobile Phase: A gradient of 0.1% formic acid and 1mM ammonium formate in water (A) and 0.1% formic acid in methanol (B).[7]
 - Gradient: The gradient started at 5% B, increased to 40% B over 4 minutes, then to 70% B over 2 minutes, and finally to 100% B in 5 minutes, where it was held for 1 minute before returning to initial conditions.[7]
 - Flow Rate: 1.0 ml/min.[7]
 - Injection Volume: 1 µl.[7]
- Mass Spectrometry Parameters:
 - Ionization Source: Dual AJS Electrospray Ionization (ESI) in positive ion scan mode.[7]
 - Scan Range: m/z 82 to 1000 amu.[7]
 - Gas Temperature: 325 °C (Drying and Sheath gas).[7]
 - Gas Flow: 6 l/min (Drying gas) and 8 l/min (Sheath gas).[7]
 - Nebulizer: 25 psig.[7]
 - Vcap: 4000 V.[7]
 - Fragmentor: 175 V.[7]

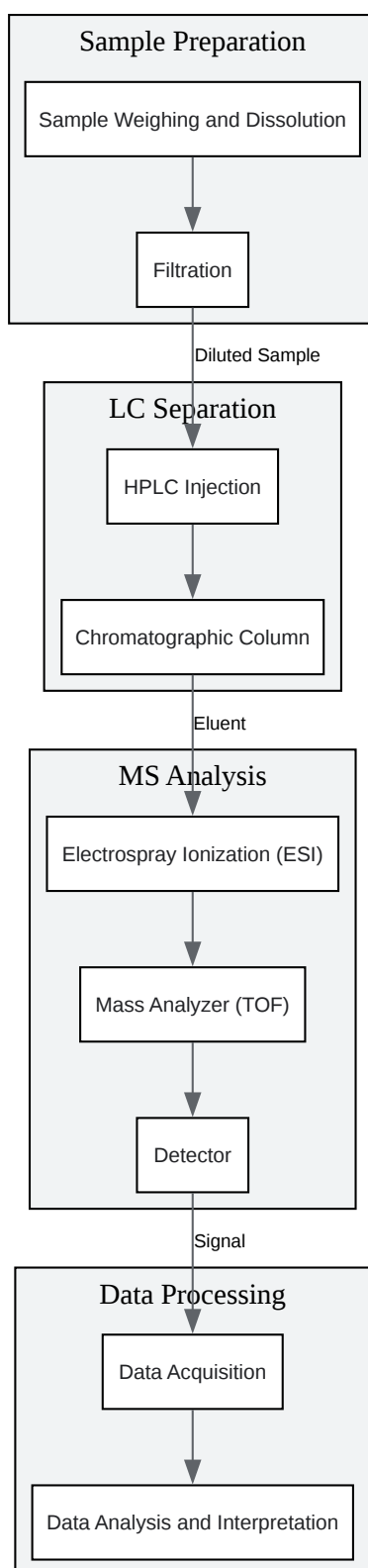
Gas Chromatography-Mass Spectrometry (GC-MS)

- Instrumentation: An Agilent GC-MS system was used for the analysis of volatile and semi-volatile compounds.[7]
- Chromatographic Separation:

- Column: HP1-MS (100% dimethylpolysiloxane), 30 m x 0.25 mm, 0.25 μ m film thickness. [\[7\]](#)
- Carrier Gas: Helium at a flow rate of 1.2 ml/min. [\[7\]](#)
- Oven Program: The oven temperature was held at 170°C for 1 minute, then ramped to 190°C at 8°C/min, followed by a ramp to 293°C at 18°C/min and held for 7.1 minutes, and a final ramp to 325°C at 50°C/min with a 6.1-minute hold. [\[7\]](#)
- Injector Temperature: 280°C. [\[7\]](#)
- Injection Volume: 1 μ l with a 1:50 split ratio. [\[7\]](#)
- Mass Spectrometry Parameters:
 - Ionization Source: Electron Ionization (EI) at 70 eV. [\[7\]](#)
 - Scan Range: m/z 50 to 550 amu. [\[7\]](#)
 - Transfer Line Temperature: 235°C. [\[7\]](#)
 - Source Temperature: 280°C. [\[7\]](#)
 - Quadrupole Temperature: 180°C. [\[7\]](#)

Experimental Workflow and Data Analysis

The following diagram illustrates a typical workflow for the analysis of BOC-protected piperidine derivatives using LC-MS.



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Caption: General workflow for LC-MS analysis of piperidine derivatives.

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